

2-Ethylpentanedioic Acid: Proper Disposal & Handling Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-Ethylpentanedioic acid

CAS No.: 617-26-5

Cat. No.: B1199401

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Part 1: Executive Safety Assessment

CRITICAL ADVISORY: While **2-Ethylpentanedioic acid** (CAS: 617-28-7) is primarily an irritant, it is a structural analog to 2-Ethylhexanoic acid and Valproic acid, both of which are known reproductive toxins (teratogens).[1] In the absence of definitive toxicological data ruling out these effects for **2-Ethylpentanedioic acid**, field-proven safety protocols dictate handling this substance as a potential reproductive hazard.[1]

Immediate Action Required:

- Do NOT dispose of via sanitary sewer (drain) systems.
- Do NOT mix with oxidizing agents (peroxides, nitrates) or strong bases.[1]
- Segregate into "Organic Acid" waste streams intended for high-temperature incineration.

Part 2: Chemical Profile & Hazard Logic[2][3]

To determine the correct disposal path, we must first understand the chemical's behavior in a waste environment.[1]

| Property | Data | Operational Implication |
|-------------------|-------------------------------------|---|
| CAS Number | 617-28-7 | Unique identifier for waste manifesting. |
| Physical State | Solid (typically) or Viscous Liquid | Solids require dissolution or solid-waste bins; do not force into liquid carboys if solid. |
| Acidity (pKa) | -4.3 (COOH groups) | Weak acid. Will generate heat when neutralized with strong bases. |
| Solubility | Water soluble; Soluble in Ethanol | Can be mobilized by water spills; requires containment. |
| Flash Point | >110°C (Estimated) | Combustible but not Flammable (Category 3/4). |
| Incompatibilities | Bases, Oxidizers, Reducing Agents | Risk of Exothermic Reaction: Segregate strictly from nitric acid or perchloric acid waste. [1] |

Part 3: Waste Segregation & Container Selection

Effective disposal begins at the bench. Mixing incompatible waste streams is the #1 cause of laboratory waste accidents.

Container Compatibility

- Recommended: High-Density Polyethylene (HDPE) or Polypropylene (PP). These plastics offer excellent resistance to weak organic acids.
- Acceptable: Glass (Borosilicate). Ensure PVC-coated safety glass is used to prevent shattering.
- Prohibited: Metal containers (Aluminum, Carbon Steel).[1] The carboxylic acid groups will slowly corrode metal, leading to leaks and hydrogen gas evolution.[1]

Waste Stream Classification

Label your waste container with the following descriptors to ensure downstream safety:

- Primary Class: Non-Halogenated Organic.
- Secondary Hazard: Corrosive (Acidic).[2]
- RCRA Status: Non-listed (unless characteristic D002 applies due to $\text{pH} < 2$ in solution).
- Label Text: "Waste **2-Ethylpentanedioic Acid**. Organic Acid.[2][3][4][5] Potential Reproductive Toxin."[6][7]

Part 4: Step-by-Step Disposal Workflows

Scenario A: Solid Waste (Excess Reagent/Powder)

Do not dissolve solids just to dispose of them as liquids unless required by your facility.

- Collection: Transfer solid **2-Ethylpentanedioic acid** into a wide-mouth HDPE jar labeled for solid hazardous waste.
- Debris: Place contaminated weigh boats, gloves, and paper towels into a separate "Chemically Contaminated Debris" bin (often a clear bag inside a drum).[1]
- Disposal: Seal the container and request pickup for High-Temperature Incineration.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicable for solutions in organic solvents (e.g., Ethanol, DCM) or aqueous buffers.[1]

- pH Check: If the solution is highly acidic ($\text{pH} < 2$), slowly adjust to pH 3–5 using a dilute base (e.g., Sodium Bicarbonate) before adding to a central waste carboy. This prevents gas evolution or heat spikes in the main drum.
- Solvent Segregation:
 - If in Water/Ethanol: Dispose in "Non-Halogenated Organic/Aqueous" stream.

- If in DCM/Chloroform: Dispose in "Halogenated Organic" stream.
- Bulking: Pour into the appropriate HDPE carboy using a funnel. Close the latch immediately.

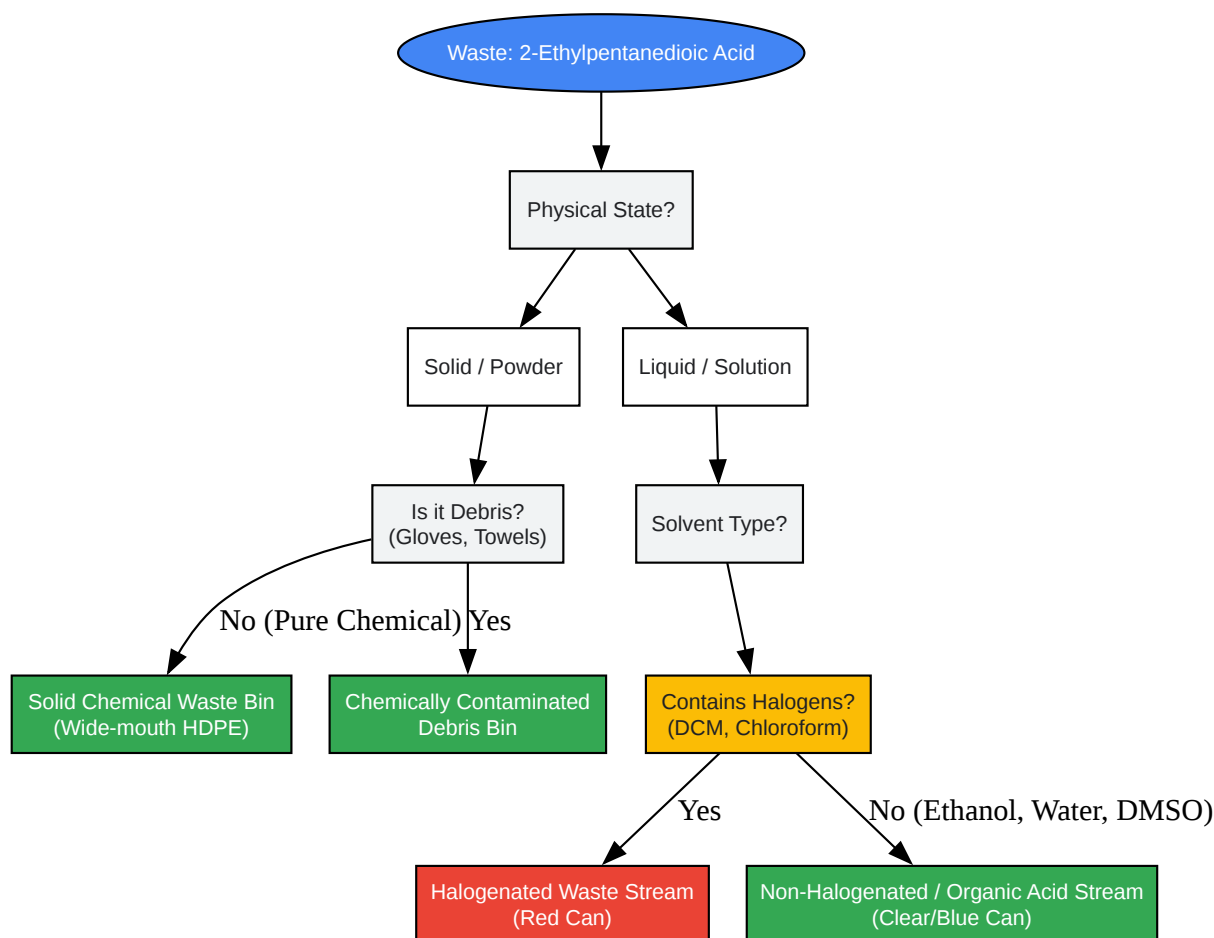
Scenario C: Spill Cleanup (Emergency Protocol)

For spills > 100 mL or 100 g.

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE: Don double nitrile gloves, lab coat, and safety goggles.^[1]
- Neutralization:
 - Cover the spill with Sodium Carbonate (Soda Ash) or a commercial acid neutralizer.
 - Wait for bubbling (CO₂ evolution) to cease.
- Collection: Scoop the resulting sludge into a plastic pail. Label as "Spill Debris: **2-Ethylpentanedioic Acid.**"
- Clean: Wash the surface with soap and water; collect this rinsate as chemical waste.

Part 5: Decision Logic for Disposal (Visualization)

The following diagram outlines the logical flow for determining the correct waste stream, ensuring compliance and safety.



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Caption: Decision tree for segregating **2-Ethylpentanedioic acid** waste based on physical state and solvent composition.

Part 6: Regulatory & Compliance Context[9] RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), **2-Ethylpentanedioic acid** is not a "P" or "U" listed waste.[1] However, it is regulated based on characteristics:

- D002 (Corrosivity): If the waste is an aqueous solution with $\text{pH} \leq 2$.[8]

- Generator Responsibility: You must characterize the waste. If mixed with listed solvents (e.g., Acetone, F003), the entire mixture adopts the F-code.[1][9]

European Waste Catalogue (EWC)

- Code 16 05 08:* Discarded organic chemicals consisting of or containing hazardous substances.

References

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